

Ethylene Terephthalate Cyclic Dimer-d8 CAS number and molecular weight

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Compound of Interest

Compound Name: *Ethylene Terephthalate Cyclic Dimer-d8*

Cat. No.: *B1458485*

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Technical Guide: Ethylene Terephthalate Cyclic Dimer-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Ethylene Terephthalate Cyclic Dimer-d8**, a deuterated internal standard crucial for the accurate quantification of its non-deuterated counterpart in various matrices. Ethylene terephthalate cyclic dimers are non-intentionally added substances (NIAS) that can be found in polyethylene terephthalate (PET) materials used for food and beverage packaging. Monitoring their presence is essential for ensuring consumer safety and regulatory compliance.

Core Compound Data

The following table summarizes the key identification and molecular properties of **Ethylene Terephthalate Cyclic Dimer-d8**.

Parameter	Value	Source(s)
CAS Number	24388-68-9 (for the unlabeled compound)	Multiple sources
Molecular Formula	C ₂₀ H ₈ D ₈ O ₈	-
Molecular Weight	392.39 g/mol	-

Analytical Applications

Ethylene Terephthalate Cyclic Dimer-d8 is primarily utilized as an internal standard in analytical methods developed to detect and quantify cyclic oligomers that may migrate from PET plastics into food, beverages, and other contact substances. Its deuteration provides a distinct mass spectrometric signal, allowing for precise quantification by isotope dilution mass spectrometry, which corrects for matrix effects and variations in sample preparation and instrument response.

Experimental Protocols: Quantification of PET Cyclic Oligomers

The accurate quantification of ethylene terephthalate cyclic oligomers, including the dimer, is critical in food safety and materials science. The following outlines a typical experimental protocol based on high-performance liquid chromatography coupled with mass spectrometry (HPLC-MS), a widely adopted and robust analytical technique.

Sample Preparation: Extraction of Oligomers

The choice of extraction method depends on the sample matrix.

- Solid PET materials (pellets, bottle walls):
 - Cryogenically grind the PET sample to increase the surface area.
 - Perform solvent extraction using a suitable solvent such as dichloromethane or a mixture of hexafluoroisopropanol and methanol. Accelerated Solvent Extraction (ASE) can enhance efficiency.

- Alternatively, total dissolution of the polymer followed by precipitation can be employed for a more exhaustive extraction.
- Evaporate the solvent and reconstitute the residue in a solvent compatible with the HPLC mobile phase (e.g., acetonitrile).
- Spike the sample with a known concentration of **Ethylene Terephthalate Cyclic Dimer-d8** internal standard.
- Liquid Samples (food simulants, beverages):
 - For aqueous samples, a liquid-liquid extraction or solid-phase extraction (SPE) may be necessary to concentrate the analytes and remove interfering matrix components.
 - For fatty food simulants or oily matrices, a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) cleanup protocol can be effective.
 - Spike the sample with a known concentration of **Ethylene Terephthalate Cyclic Dimer-d8** internal standard prior to extraction.

Chromatographic Separation: HPLC

- Column: A C18 reversed-phase column is typically used for the separation of these moderately nonpolar compounds.
- Mobile Phase: A gradient elution is commonly employed, starting with a higher proportion of an aqueous phase (e.g., water with 0.1% formic acid) and gradually increasing the proportion of an organic phase (e.g., acetonitrile or methanol with 0.1% formic acid).
- Flow Rate: A typical flow rate is in the range of 0.2-0.5 mL/min.
- Injection Volume: 5-20 µL.

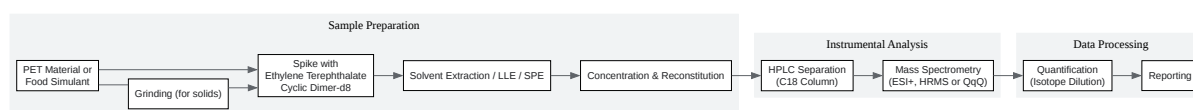
Detection and Quantification: Mass Spectrometry

- Ionization: Electrospray ionization (ESI) in positive mode is generally used.

- **Mass Analyzer:** A high-resolution mass spectrometer, such as a Quadrupole Time-of-Flight (QTOF) or an Orbitrap, is preferred for accurate mass measurements and confident identification. A triple quadrupole (QqQ) mass spectrometer can be used for targeted quantification in selected reaction monitoring (SRM) mode for high sensitivity and selectivity.
- **Data Analysis:** The concentration of the native ethylene terephthalate cyclic dimer is calculated by comparing the peak area ratio of the analyte to the deuterated internal standard against a calibration curve prepared with known concentrations of the native standard and a constant concentration of the internal standard.

Analytical Workflow

The following diagram illustrates the general workflow for the analysis of PET cyclic oligomers using a deuterated internal standard.



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Caption: Analytical workflow for the quantification of PET cyclic oligomers.

Synthesis of Ethylene Terephthalate Cyclic Dimer-d8

A detailed, publicly available synthesis protocol for **Ethylene Terephthalate Cyclic Dimer-d8** is not readily found in the scientific literature, as the synthesis of isotopically labeled standards is often a complex, multi-step process that may be proprietary. The general approach would likely involve the use of deuterated ethylene glycol (ethylene-d₄-glycol) as a starting material in a condensation reaction with terephthaloyl chloride under high dilution conditions to favor cyclization over polymerization. The reaction would require careful control of stoichiometry and reaction conditions to optimize the yield of the cyclic dimer. Purification would likely be

achieved through chromatographic techniques. Given the complexity, this compound is typically acquired from specialized chemical suppliers that synthesize and certify reference standards.

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